

# Essential Safety and Operational Guide for 2-Fluoro-4-nitroaniline

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## Compound of Interest

Compound Name: 2-Fluoro-4-nitroaniline

Cat. No.: B181687

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This document provides critical safety protocols, operational procedures, and disposal plans for the handling of **2-Fluoro-4-nitroaniline** (CAS No: 369-35-7). Adherence to these guidelines is essential to ensure personal safety and minimize environmental impact.

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Fluoro-4-nitroaniline** is a hazardous substance that requires stringent safety measures. It is harmful if swallowed, in contact with skin, or inhaled.<sup>[1][2]</sup> It can also cause skin and serious eye irritation.<sup>[3]</sup>

### 1.1. GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 4
Acute Toxicity, Inhalation	Category 4
Skin Irritation	Category 2
Eye Irritation	Category 2
Specific target organ toxicity - single exposure (Respiratory system)	Category 3

## 1.2. Required Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **2-Fluoro-4-nitroaniline**.

Protection Type	Specification	Rationale
Eye Protection	Safety glasses with side-shields or chemical goggles.[3]	Protects against splashes and dust particles.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	Prevents skin contact and absorption.[1]
Respiratory Protection	NIOSH/MSHA approved respirator (e.g., N95 dust mask) for solids.[4] Use a self-contained breathing apparatus in case of fire.[3]	Avoids inhalation of harmful dust.
Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes.	Minimizes skin exposure.[5]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Fluoro-4-nitroaniline** is provided below.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>5</sub> FN <sub>2</sub> O <sub>2</sub> [1][4]
Molecular Weight	156.11 g/mol [2][4]
Appearance	Light orange to yellow to green powder or crystal.[6]
Melting Point	122-130 °C[4]
Solubility	Slightly soluble in water.[1][6]
Storage	Store in a cool, dry, well-ventilated area in a tightly sealed container.[3][7] Keep in a dark place under an inert atmosphere.[6]

## Operational Plan: Safe Handling Protocol

A systematic approach to handling **2-Fluoro-4-nitroaniline** is crucial for safety.

### 3.1. Preparation

- Work Area: Conduct all work in a well-ventilated area, preferably within a chemical fume hood.[8]
- PPE: Don all required PPE before handling the chemical.
- Emergency Equipment: Ensure an eyewash station and safety shower are readily accessible.[9]
- Spill Kit: Have a spill kit containing absorbent materials (e.g., sand, earth, or vermiculite) readily available.[3]

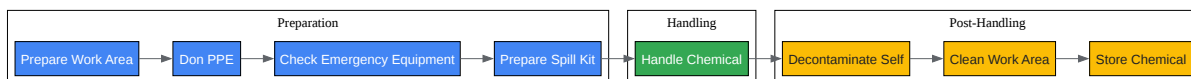
### 3.2. Handling

- Avoid Contact: Avoid direct contact with skin, eyes, and clothing.[10]
- Minimize Dust: Avoid generating dust during handling.[3][10]

- Weighing: If weighing the solid, do so in a fume hood or a ventilated balance enclosure.
- Transfer: Use appropriate tools (spatula, etc.) to transfer the chemical, minimizing the risk of spills.
- Heating: If heating is required, do so with caution. Avoid open flames.[7]

### 3.3. Post-Handling

- Decontamination: Thoroughly wash hands and any exposed skin with soap and water after handling.[3]
- Cleaning: Clean the work area and any equipment used.
- Storage: Return the chemical to its designated storage location, ensuring the container is tightly sealed.[3]



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Caption: Workflow for the safe handling of **2-Fluoro-4-nitroaniline**.

## Emergency Procedures

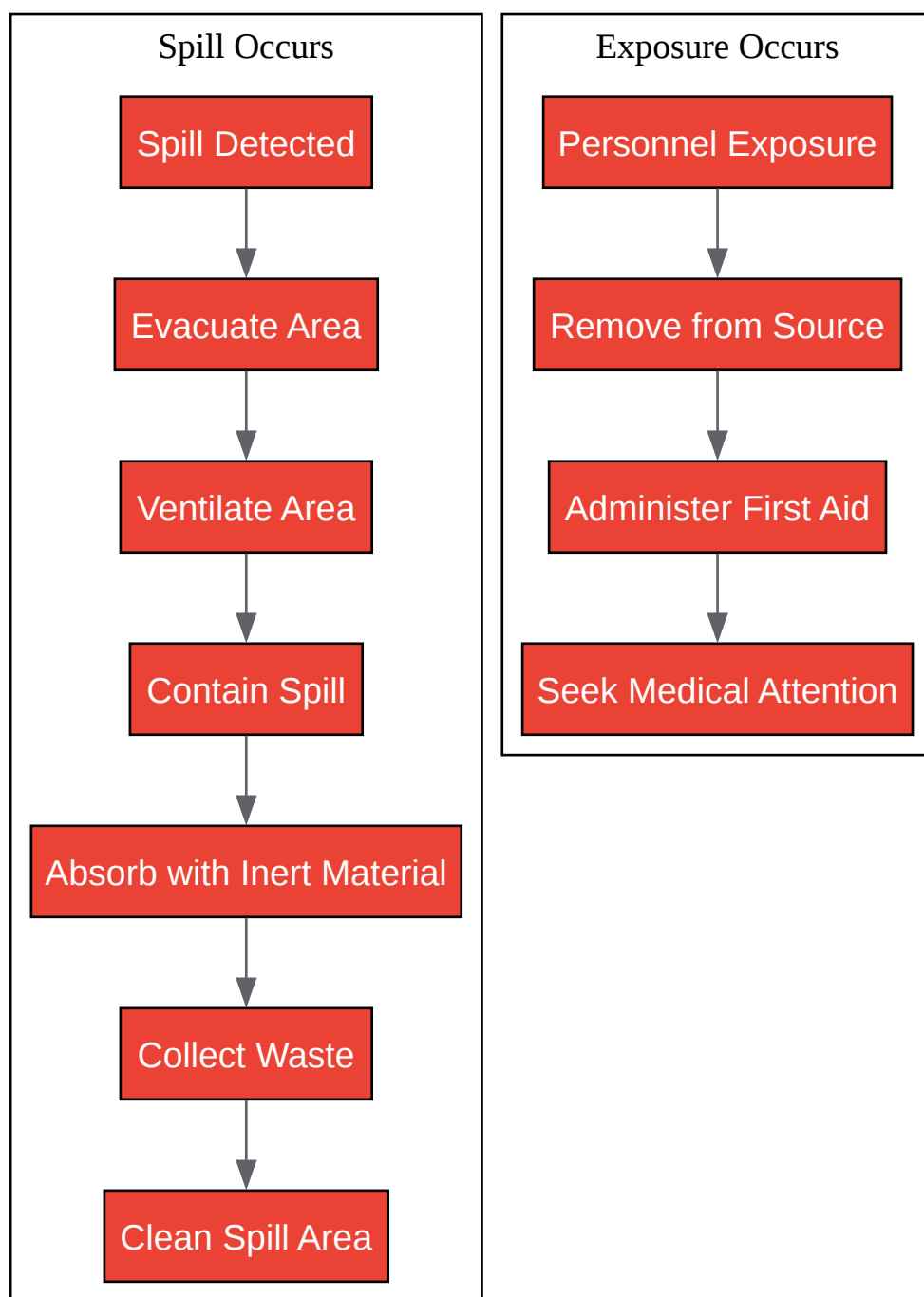
In the event of an emergency, follow these procedures immediately.

### 4.1. First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[3][10]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[3][10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

## 4.2. Spill Response

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from spreading and entering drains.[3]
- Absorb: Use an inert absorbent material like sand or vermiculite to cover the spill.[3]
- Collect: Carefully sweep or scoop up the absorbed material into a suitable, labeled container for disposal.[8]
- Clean: Clean the spill area thoroughly.



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Caption: Emergency response plan for spills and personnel exposure.

## Disposal Plan

Proper disposal of **2-Fluoro-4-nitroaniline** and its waste is critical to prevent environmental contamination.

- Waste Collection:
  - Collect all waste material (including contaminated absorbent material and disposable PPE) in a designated, properly labeled, and sealed container.
  - Do not mix with other waste streams.
- Disposal Method:
  - Dispose of the chemical waste through a licensed and approved hazardous waste disposal company.[3]
  - Follow all local, state, and federal regulations for hazardous waste disposal.[3]
- Container Disposal:
  - Empty containers should be triple-rinsed with an appropriate solvent.
  - The rinsate should be collected and treated as hazardous waste.
  - Dispose of the cleaned containers in accordance with local regulations.

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